

4-Bromo-2-chloro-6-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-6-methylaniline

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An In-depth Technical Guide on 4-Bromo-2-chloro-6-methylaniline

This guide provides key physicochemical properties of **4-Bromo-2-chloro-6-methylaniline**, a chemical compound relevant to researchers, scientists, and professionals in drug development. The information is presented to be clear and easily accessible for technical audiences.

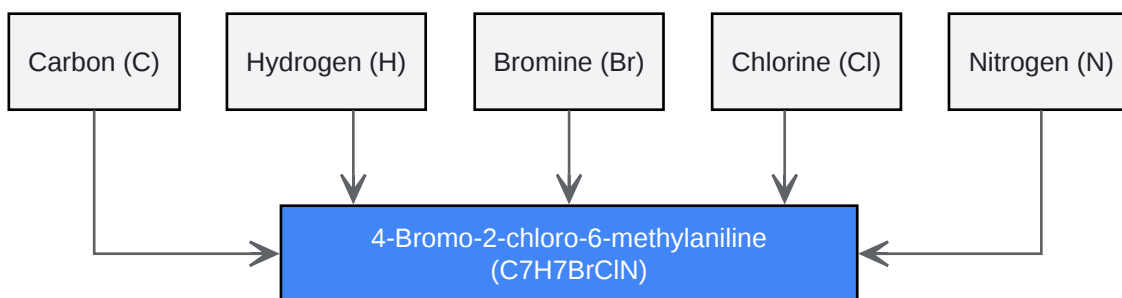
Physicochemical Data

The fundamental molecular characteristics of **4-Bromo-2-chloro-6-methylaniline** are summarized below.

Property	Value
Molecular Formula	C7H7BrClN[1][2][3][4][5]
Molecular Weight	220.49 g/mol [1][2][3][4][5]
IUPAC Name	4-bromo-2-chloro-6-methylaniline[1][5]
CAS Number	30273-42-8[1][2][3][5]

Molecular Structure and Composition

The chemical structure of **4-Bromo-2-chloro-6-methylaniline** consists of a central aniline ring substituted with bromine, chlorine, and a methyl group at specific positions. The relationship between the constituent elements and the final compound is illustrated below.



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Elemental composition of **4-Bromo-2-chloro-6-methylaniline**.

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